

UAMC-3203 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: UAMC-3203 hydrochloride

Cat. No.: B2603605

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UAMC-3203 Hydrochloride: Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information, troubleshooting advice, and frequently asked questions regarding the solubility of **UAMC-3203 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is UAMC-3203 and what is its mechanism of action?

A1: UAMC-3203 is a potent and selective inhibitor of ferroptosis, a form of regulated cell death driven by iron-dependent lipid peroxidation.[1][2][3] It has a higher in vitro potency and better metabolic stability compared to the first-generation ferroptosis inhibitor, ferrostatin-1.[4][5][6] UAMC-3203 functions by trapping chain-carrying radicals, particularly within the phospholipid bilayer, which directly inhibits lipid peroxidation and prevents cell death.[7] This mechanism is crucial in disease models where ferroptosis is implicated, such as in organ injury and neurodegenerative conditions.[3][8][9]

Q2: What is the general solubility profile of **UAMC-3203 hydrochloride**?

A2: **UAMC-3203 hydrochloride** is a crystalline solid that is soluble in organic solvents like DMSO and DMF, but sparingly soluble in aqueous buffers.[10] It is considered insoluble in







water alone.[11] To achieve solubility in aqueous solutions for experimental use, it typically requires initial dissolution in an organic solvent like DMSO, followed by dilution in an appropriate aqueous buffer or formulation vehicle.[10]

Q3: How should I store **UAMC-3203 hydrochloride** powder and stock solutions?

A3: For long-term storage, the solid powder should be kept at -20°C for up to 3 years or at 4°C in a sealed container, protected from moisture and light.[1][12] Stock solutions prepared in an organic solvent can be stored at -80°C for up to a year or at -20°C for one month.[1][11][12] It is highly recommended to aliquot stock solutions to prevent degradation from repeated freeze-thaw cycles.[1][11] Aqueous solutions are not recommended for storage for more than one day. [10]

Q4: Is UAMC-3203 stable in solution?

A4: A 100 μM solution of UAMC-3203 in PBS (pH 7.4) has been shown to be stable for up to 30 days when stored at 4°C, 25°C, or 37°C with protection from light.[4] Over this period, approximately 90% of the initial concentration was retained.[4]

Solubility Data Summary

The following table summarizes the solubility of UAMC-3203 and its hydrochloride salt in various solvents. Note that different suppliers may report slightly different values.



| Compound Form | Solvent | Concentration (mg/mL) | Molar Concentration (mM) | Notes |
|----------------------------|----------------------------|--------------------------|--------------------------------|---|
| UAMC-3203 | DMSO | 175 | 371.03 | Ultrasonic treatment needed. Use fresh, non- hygroscopic DMSO.[1] |
| UAMC-3203 | DMSO | 94 | 199.29 | Use fresh, non- hygroscopic DMSO.[11] |
| UAMC-3203 | DMSO | 50 | 106.01 | Sonication is recommended. [2] |
| UAMC-3203 | Ethanol | 94 | - | |
| UAMC-3203 | Water | Insoluble | - | _ |
| UAMC-3203 hydrochloride | DMSO | 125 | 246.00 | Ultrasonic treatment needed. Use fresh, non- hygroscopic DMSO.[12] |
| UAMC-3203 hydrochloride | DMSO | 25 | - | |
| UAMC-3203 hydrochloride | DMF | 10 | - | _ |
| UAMC-3203 hydrochloride | DMSO:PBS (pH 7.2) (1:3) | 0.25 | - | _ |

Troubleshooting Guide for Solubility Issues



Problem 1: My UAMC-3203 hydrochloride powder is not dissolving in my aqueous buffer.

- Cause: UAMC-3203 hydrochloride is sparingly soluble in aqueous solutions.[10] Direct dissolution in buffers like PBS is often unsuccessful.
- Solution: First, prepare a concentrated stock solution in an organic solvent such as DMSO.
 [10] The compound is significantly more soluble in DMSO, with concentrations of up to 125 mg/mL being achievable.
 [12] Once fully dissolved in DMSO, you can then dilute this stock solution into your aqueous experimental medium to the final desired concentration.

Problem 2: I observe precipitation after diluting my DMSO stock solution into my aqueous medium.

- Cause: The final concentration of UAMC-3203 hydrochloride in the aqueous medium may still exceed its solubility limit, even with a small percentage of DMSO.
- Solution 1 (For In Vitro Use): Ensure the final concentration of DMSO in your cell culture medium is as low as possible (typically <0.5%) to avoid solvent toxicity. If precipitation occurs, you may need to lower the final concentration of **UAMC-3203 hydrochloride**.
- Solution 2 (For In Vivo Use): For animal studies, a co-solvent system is often necessary to maintain solubility and bioavailability. Formulations using a combination of DMSO, PEG300, Tween 80, and saline are commonly used.[2][12]

Problem 3: My DMSO appears cloudy or my solubility is lower than expected.

- Cause: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. Water-contaminated DMSO can significantly reduce the solubility of UAMC-3203.[1][11][12]
- Solution: Always use fresh, newly opened, anhydrous-grade DMSO for preparing your stock solutions.[1][11][12] Store DMSO properly, tightly sealed, and in a dry environment. Using ultrasonic treatment or sonication can also aid in dissolution.[1][2][12]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO



- Weighing: Accurately weigh out 5.08 mg of UAMC-3203 hydrochloride (Formula Weight: 508.1 g/mol).[5]
- Dissolution: Add 1 mL of fresh, anhydrous DMSO to the powder.[12]
- Mixing: Vortex the solution thoroughly. If needed, use an ultrasonic bath for a few minutes to ensure complete dissolution.[1][12] The solution should be clear.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C for long-term use (up to one year) or -20°C for shorter-term use (up to one month).[1]
 [11]

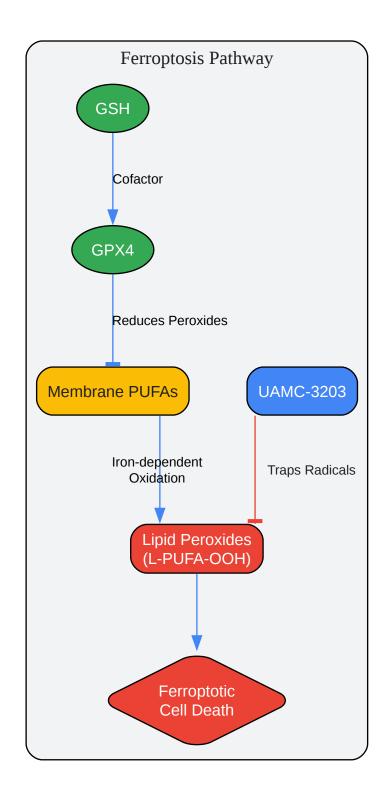
Protocol 2: Preparation of an In Vivo Formulation (2.08 mg/mL)

This protocol is adapted from published methods for preparing a clear solution for intraperitoneal injection.[12]

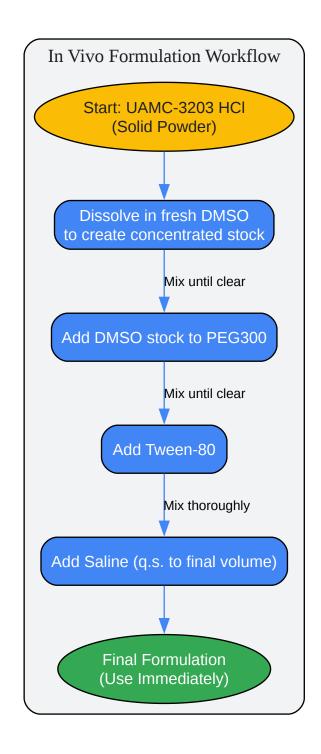
- Prepare Stock: Prepare a 20.8 mg/mL stock solution of UAMC-3203 hydrochloride in fresh, anhydrous DMSO.
- Initial Mixing: In a sterile tube, add 400 μL of PEG300.
- Add Drug: Add 100 μ L of the 20.8 mg/mL DMSO stock solution to the PEG300 and mix thoroughly until the solution is clear.
- Add Surfactant: Add 50 μL of Tween-80 to the mixture and mix again until clear.
- Final Dilution: Add 450 μ L of saline to bring the total volume to 1 mL. Mix thoroughly.
- Use Immediately: This formulation should be prepared fresh and used immediately for optimal results.[11]

Visualizations









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